

Personal Protective Equipment & Handling Guide: DL-HISTIDINE:2HCL (ALPHA-15N+)

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Compound of Interest

Compound Name: DL-HISTIDINE:2HCL (ALPHA-15N+)

Cat. No.: B1580091

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Executive Summary & Risk Context

DL-HISTIDINE:2HCL (ALPHA-15N+) presents a dual-risk profile that distinguishes it from standard laboratory reagents. While the Alpha-15N stable isotope labeling renders the material non-radioactive, it transforms the compound into a high-value "precious sample" where user contamination of the reagent is as critical as reagent harm to the user.

Simultaneously, the Dihydrochloride (2HCl) salt form significantly lowers the pH compared to the free base or monohydrochloride forms. Upon contact with moisture (mucous membranes, perspiration), this compound hydrolyzes to form hydrochloric acid, necessitating strict acid-handling protocols.

Immediate Directive: Treat this substance as a Corrosive Solid and a Trace-Level Analytical Standard.

Hazard & Risk Assessment Matrix

Hazard Domain	Specific Attribute	Risk Description	Operational Consequence
Chemical	Dihydrochloride Salt	Highly acidic (pH ~1.5–2.0 in solution).	Skin/Eye Irritant: Dust causes immediate stinging; solution causes burns.
Physical	Fine Crystalline Powder	Hygroscopic and static-prone.	Inhalation Risk: Airborne dust irritates the upper respiratory tract.
Experimental	Stable Isotope (15N)	Non-radioactive, but chemically identical to natural 14N.	Data Corruption: Sweat, skin flakes, or cross-contamination introduce 14N, ruining Mass Spec/NMR data.

Personal Protective Equipment (PPE) Specifications

The following PPE ensemble is designed to create a Bidirectional Barrier: protecting the scientist from acid burns and the sample from biological nitrogen contamination.

A. Respiratory Protection (Critical)[1][2][3]

- Primary Control: Chemical Fume Hood or Biological Safety Cabinet (Class II).
 - Reasoning: Amino acid powders are electrostatically charged and easily airborne. A hood prevents inhalation of acidic dust.
- Secondary Control (If Hood Unavailable): N95 or P100 Particulate Respirator.
 - Constraint: Surgical masks are insufficient against fine chemical dust.

B. Hand Protection (The "Double-Glove" Protocol)

- Material: Nitrile (Minimum thickness: 0.11 mm / 4 mil).

- Why Nitrile? Latex is permeable to certain acids and contains proteins (nitrogen sources) that can contaminate the 15N signal.
- Protocol: Double Gloving is mandatory.
 - Inner Glove: Taped to lab coat cuff. Protects skin.^{[1][2]}
 - Outer Glove: Changed immediately if touched by non-sterile surfaces (door handles, face, keyboard). Protects the sample.

C. Eye & Face Protection^{[2][3][5]}

- Requirement: Chemical Splash Goggles (Indirect Vent).
 - Reasoning: Safety glasses with side shields are inadequate for fine acidic powders, which can drift around lenses and react with eye moisture.

D. Body Protection^{[2][3][5][6][7]}

- Attire: High-neck laboratory coat (buttoned/snapped to top) made of polyester/cotton blend.
- Footwear: Closed-toe, non-porous shoes.

Operational Protocol: The "Clean Chain" Workflow

This protocol ensures scientific integrity while managing chemical safety.

Phase 1: Preparation

- Decontaminate: Wipe down the balance area and spatulas with 70% Ethanol or Isopropanol.
 - Scientific Logic: Removes environmental nitrogen (dust/bacteria) that could dilute the 15N enrichment.
- Static Control: Place an anti-static gun or ionizer near the balance.
 - Safety Logic: Histidine salts are "fly-away" powders. Static control prevents the powder from jumping off the spatula onto your skin or the bench.

Phase 2: Weighing & Solubilization

- Don PPE: Put on inner gloves, lab coat, goggles, then outer gloves.
- Transfer: Open the vial inside the fume hood.
- Weighing: Use a weighing boat or glass vial (avoid weighing paper, which traps particles).
 - Technique: Do not return excess material to the stock vial. This introduces moisture (hydrolysis risk) and contaminants.^[3]
- Solubilization: If dissolving in water/buffer, add the solid to the liquid slowly.
 - Thermodynamics: The solvation of 2HCl salts is exothermic. Adding solid to liquid dissipates heat effectively.

Phase 3: Cleanup & De-gowning

- Seal: Parafilm the stock vial immediately.
- Wipe: Clean the balance area with a wet paper towel (to solicit any acidic dust) followed by a dry wipe.
- Doffing: Remove outer gloves first, then goggles, then lab coat, then inner gloves. Wash hands with soap immediately.

Disposal & Environmental Compliance

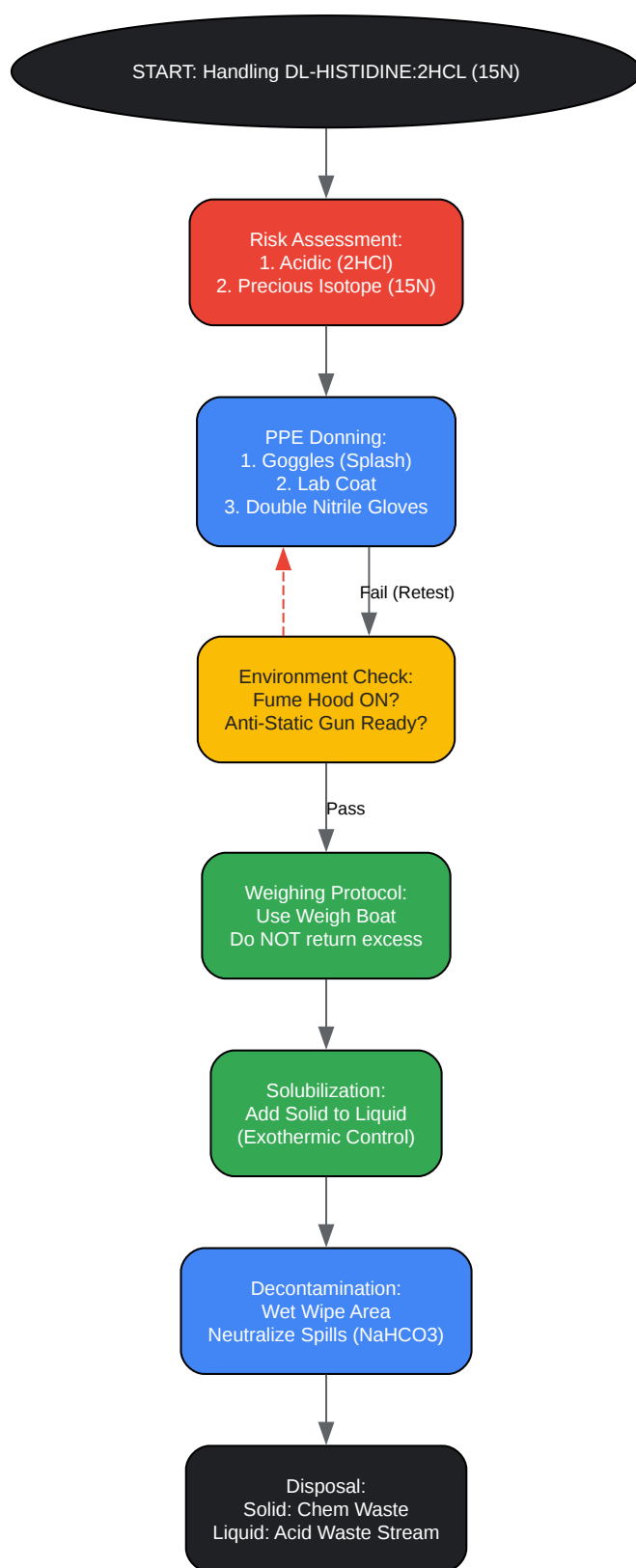
DL-Histidine:2HCL is not classified as a PBT (Persistent, Bioaccumulative, Toxic) pollutant, but its acidity dictates the disposal path.

- Solid Waste: Dispose of contaminated weighing boats, wipes, and PPE in the Solid Chemical Waste container.
- Liquid Waste:
 - Small Quantities (<100 mg): Can often be neutralized with Sodium Bicarbonate () to pH 6–8 and flushed with copious water (subject to local EHS regulations).

- Standard Practice: Collect in a Corrosive/Acidic Liquid Waste carboy. Label clearly as "Acidic Amino Acid Solution."

Workflow Visualization

The following diagram illustrates the decision logic and safety barriers for handling this specific isotope.



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Figure 1: Operational workflow emphasizing the critical path from risk assessment to disposal.

References

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